

Boc-NH-PEG2-CH2CH2COOH safety and handling

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Compound of Interest

Compound Name: *Boc-NH-PEG2-CH2CH2COOH*

Cat. No.: *B1681245*

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An In-depth Technical Guide on the Safety and Handling of **Boc-NH-PEG2-CH2CH2COOH**
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Boc-NH-PEG2-CH2CH2COOH** (CAS No. 1365655-91-9), a heterobifunctional PEG linker commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugation applications. Adherence to the following guidelines is critical to ensure the safety of laboratory personnel and the integrity of the product.

Chemical Identification and Properties

Boc-NH-PEG2-CH2CH2COOH is a polyethylene glycol (PEG) derivative containing a Boc-protected amine and a terminal propionic acid. This structure allows for the precise and sequential conjugation of two different molecules.

Property	Value
CAS Number	1365655-91-9[1][2][3]
Molecular Formula	C ₁₂ H ₂₃ NO ₆ [3]
Molecular Weight	277.31 g/mol [3]
Synonyms	Boc-NH-PEG2-acid, t-Boc-N-amido-PEG2-acid, 9-(Boc-amino)-4,7-dioxanonanoic Acid, N-Boc-3-[2-(2-aminoethoxy)ethoxy]propionic Acid[4]
Appearance	Viscous Liquid[2]
Purity	>95.0% (HPLC)

Hazard Identification and Classification

According to the Regulation (EC) No 1272/2008, **Boc-NH-PEG2-CH₂CH₂COOH** is classified as an irritant. It is crucial to understand these hazards to implement appropriate safety measures.

Hazard Classification (GHS)	Code	Statement
Skin Irritation	H315	Causes skin irritation.[1]
Serious Eye Irritation	H319	Causes serious eye irritation. [1]

GHS Label Elements:

- Pictogram:
- Signal Word:Warning[1]

Precautionary Statements:

Type	Code	Statement
Prevention	P264	Wash skin thoroughly after handling.[1]
P280	Wear protective gloves/eye protection/face protection.[1]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[1]
P332 + P313	If skin irritation occurs: Get medical advice/attention.[1]	
P337 + P313	If eye irritation persists: Get medical advice/attention.[1]	
P362 + P364	Take off contaminated clothing and wash it before reuse.[1]	

Toxicological Information

While specific quantitative toxicological data for **Boc-NH-PEG2-CH₂CH₂COOH** is not readily available, the primary hazards have been identified as skin and eye irritation.

Toxicological Endpoint	Data
Acute Toxicity	No information available.[1]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation).[1]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation).[1]
PBT/vPvB Assessment	This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).[1]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate PPE are essential to minimize exposure and prevent irritation.

Engineering Controls

- Work in a well-ventilated area.
- Use a local exhaust ventilation system or a chemical fume hood to prevent the generation of vapor or mist.[\[1\]](#)
- Ensure that a safety shower and an eyewash station are readily accessible.[\[1\]](#)

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[1\]](#)
- Skin Protection: Wear protective gloves resistant to chemicals.[\[1\]](#)
- Body Protection: A lab coat should be worn.
- Respiratory Protection: Not required under normal conditions of use with adequate ventilation. If vapors or mists are generated, use a respirator with an appropriate filter.

General Hygiene

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in laboratory areas.
- Take off contaminated clothing and wash it before reuse.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Instructions
Skin Contact	Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice/attention. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. If eye irritation persists, get medical advice/attention. [1]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical advice/attention. [1]

Storage and Stability

Proper storage is crucial for maintaining the quality and stability of the compound.

Condition	Recommendation
Storage Temperature	Long-term: $\leq -20^{\circ}\text{C}$. [2]
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen or Argon) to prevent oxidation. [5]
Light	Keep away from light. [1]
Moisture	Store in a dry place. Avoid exposure to moisture. [1]
Incompatible Materials	Strong oxidizing agents.
Stability	Stable under recommended storage conditions. [1]

Accidental Release and Disposal

Accidental Release

- Ensure adequate ventilation.
- Wear suitable protective equipment, including gloves, goggles, and a lab coat.
- Absorb the spill with an inert material (e.g., vermiculite, dry sand, or earth).
- Place the absorbed material into a chemical waste container.
- Do not flush to sewer.

Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

Experimental Protocols: General Methodology for Irritation Assessment

While specific experimental data for this compound is not published, the following outlines the general methodologies based on OECD guidelines for assessing the hazards identified.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

This test evaluates the potential of a substance to cause skin irritation by measuring its cytotoxic effect on a reconstructed human epidermis model.

- Preparation: Reconstructed human epidermis tissues are pre-incubated in a growth medium.
- Application: A small volume of the test substance (**Boc-NH-PEG2-CH₂CH₂COOH**) is applied topically to the surface of the tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.
- Incubation: The treated tissues are incubated for a specific period (e.g., 60 minutes) at 37°C.
- Viability Assessment: After incubation, the tissues are thoroughly rinsed and transferred to a solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide). Viable cells

reduce the yellow MTT to a blue formazan salt.

- **Data Analysis:** The amount of formazan produced is measured spectrophotometrically. The cell viability is expressed as a percentage relative to the negative control. A substance is identified as an irritant if the mean tissue viability is below a defined threshold (e.g., $\leq 50\%$).

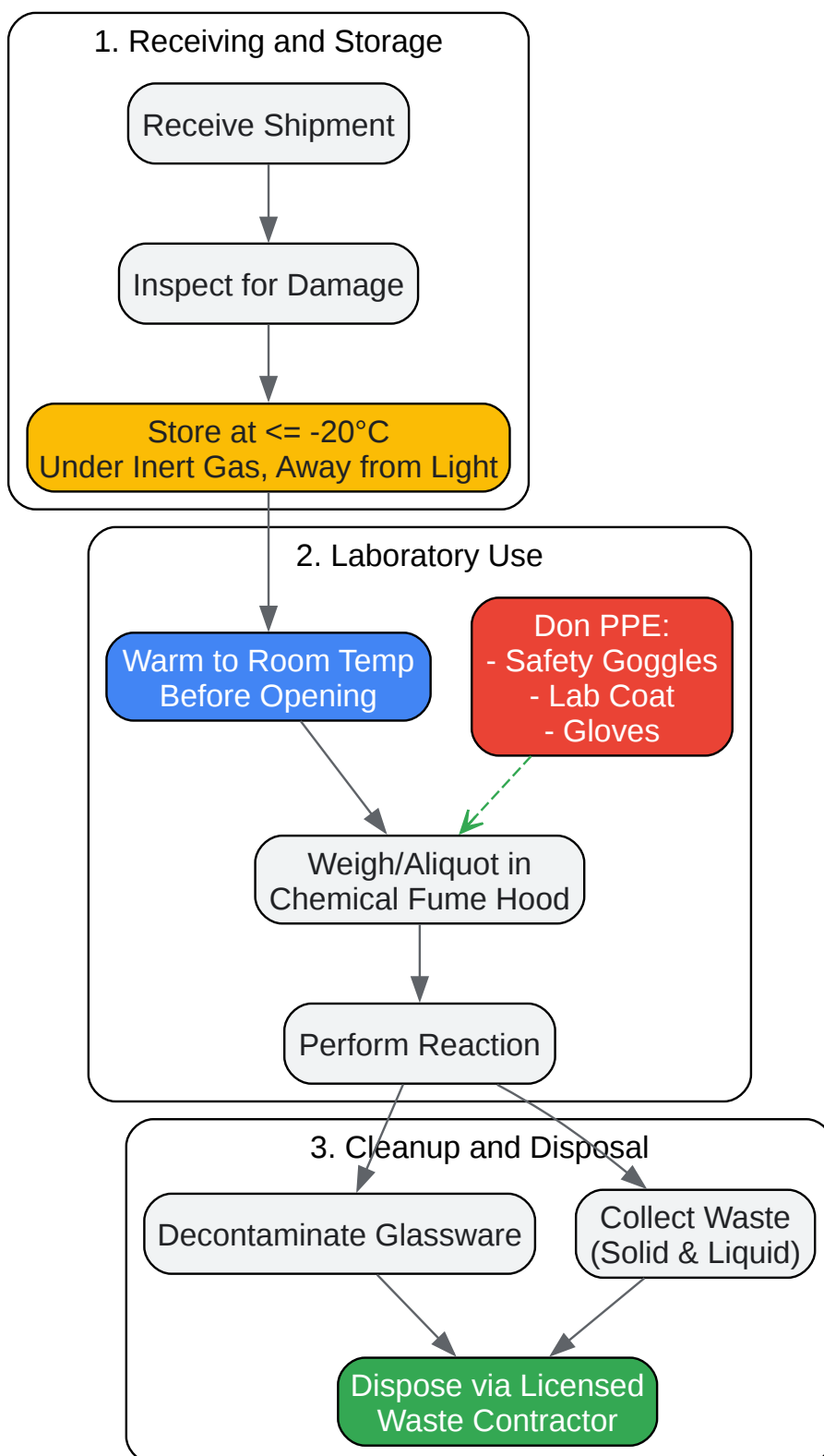
Serious Eye Damage/Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (OECD TG 437)

This test assesses the potential for a substance to cause severe eye damage by evaluating its effect on corneal opacity and permeability in isolated bovine corneas.

- **Preparation:** Freshly isolated bovine corneas are mounted in holders.
- **Application:** The test substance is applied to the epithelial surface of the cornea for a set exposure time (e.g., 10 minutes).
- **Opacity Measurement:** Corneal opacity is measured using an opacitometer before and after exposure.
- **Permeability Measurement:** After opacity readings, the permeability of the cornea is assessed by applying sodium fluorescein dye and measuring the amount that passes through the cornea into the medium in the posterior chamber using a spectrophotometer.
- **Data Analysis:** An In Vitro Irritancy Score (IVIS) is calculated based on the opacity and permeability values. The substance is classified based on this score, with higher scores indicating a greater potential for serious eye irritation or damage.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Boc-NH-PEG2-CH₂CH₂COOH** from receipt to disposal.



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Caption: Safe handling workflow for **Boc-NH-PEG2-CH2CH2COOH**.

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